

# Essential Safety and Logistical Information for Handling Quizartinib (C25H19Cl2N3O5)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C25H19Cl2N3O5

Cat. No.: B12628054

[Get Quote](#)

For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of Quizartinib (**C25H19Cl2N3O5**), a potent tyrosine kinase inhibitor. Adherence to these procedures is vital to ensure personnel safety and regulatory compliance in a laboratory setting.

## Hazard Identification and Personal Protective Equipment (PPE)

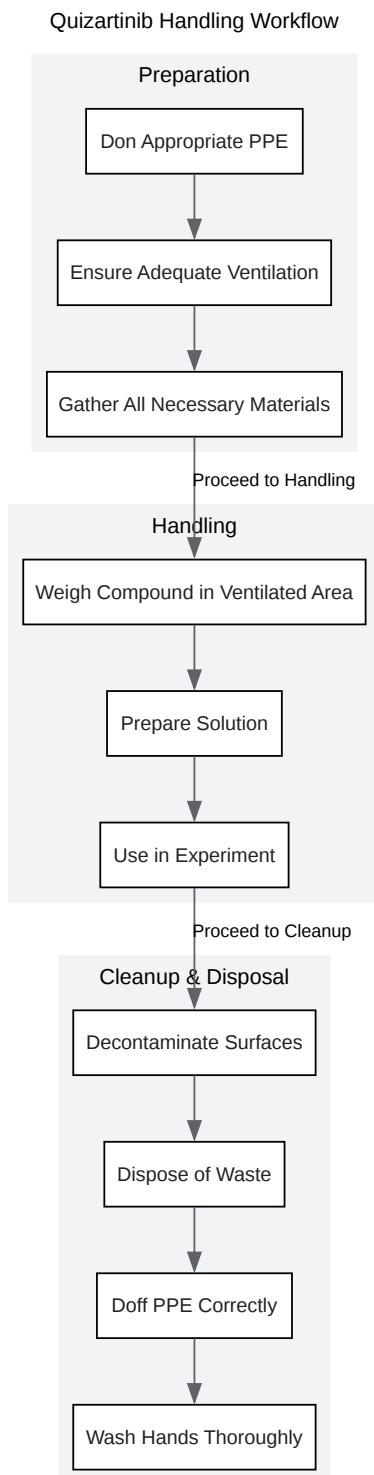
Quizartinib is classified with several hazards, necessitating the use of appropriate personal protective equipment.<sup>[1]</sup> It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Additionally, some data suggests it may damage fertility or the unborn child.<sup>[2]</sup>

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields. <a href="#">[1]</a>	Protects against splashes and dust that can cause serious eye irritation.
Hand Protection	Impermeable protective gloves.	Prevents skin contact which can cause irritation. <a href="#">[1]</a>
Body Protection	Impervious clothing or lab coat. <a href="#">[1]</a>	Minimizes the risk of skin exposure.
Respiratory	A suitable respirator should be used.	Protects against inhalation of dust or aerosols which may cause respiratory irritation. <a href="#">[1]</a>

## Safe Handling and Operational Plan

A systematic approach to handling Quizartinib is essential to minimize exposure risk. The following workflow outlines the key steps for safe laboratory operations.



[Click to download full resolution via product page](#)

Caption: A workflow diagram for the safe handling of Quizartinib.

## Procedural Steps:

- Preparation:
  - Always work in a well-ventilated area, such as a chemical fume hood.[[1](#)]
  - Ensure a safety shower and eye wash station are readily accessible.[[1](#)]
  - Before handling, put on all required PPE as specified in Table 1.[[1](#)]
- Handling:
  - Avoid breathing in any dust, fumes, or vapors.[[1](#)]
  - When handling the solid form, take care to avoid generating dust.
  - Do not eat, drink, or smoke in the area where Quizartinib is being handled.[[1](#)]
- In Case of Exposure:
  - If inhaled: Move the individual to fresh air and ensure they are in a comfortable position for breathing.[[1](#)][[3](#)]
  - If on skin: Wash the affected area thoroughly with plenty of soap and water.[[1](#)] Remove any contaminated clothing and wash it before reuse.[[1](#)]
  - If in eyes: Rinse cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so and continue rinsing.[[1](#)]
  - In all cases of exposure, seek medical attention.

## Disposal Plan

Proper disposal of Quizartinib and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: All waste materials, including unused compounds, contaminated lab supplies (e.g., pipette tips, gloves), and empty containers, should be collected in a clearly

labeled, sealed container.

- Disposal Method: Disposal must be carried out in accordance with federal, state, and local regulations for chemical waste.[\[4\]](#) Do not allow the substance to enter drains or water courses.[\[1\]](#)
- Decontamination: Surfaces and equipment that have come into contact with Quizartinib should be decontaminated.[\[1\]](#)

## Quantitative Safety Data

The following table summarizes available quantitative data from safety data sheets. It is important to note that specific occupational exposure limit values have not been established.[\[1\]](#)

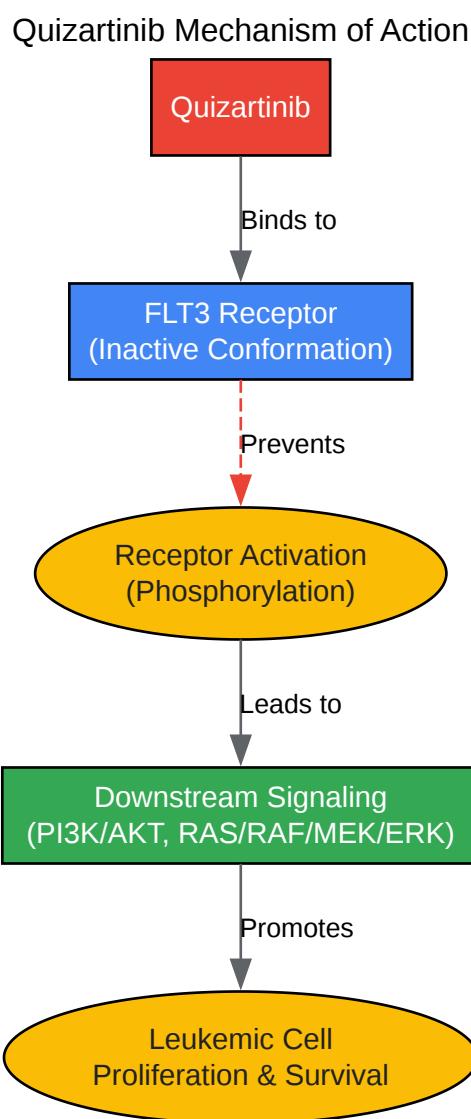
Table 2: Toxicological Data

Data Point	Value	Species	Source
NOAEL (oral, 4-13 weeks)	< 5 mg/kg/day – 3 mg/kg/day	Rat	Daiichi Sankyo SDS <a href="#">[4]</a>
NOAEL (oral, 4-13 weeks)	10/5 mg/kg/day – 5 mg/kg/day	Dog	Daiichi Sankyo SDS <a href="#">[4]</a>
NOAEL (oral, 4-13 weeks)	10 mg/kg/day – 3 mg/kg/day	Monkey	Daiichi Sankyo SDS <a href="#">[4]</a>
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	N/A	MedchemExpress SDS <a href="#">[1]</a>
Germ Cell Mutagenicity	Positive in Ames test, but negative in several mammalian cell tests.	N/A	Daiichi Sankyo SDS <a href="#">[4]</a>

NOAEL: No-Observed-Adverse-Effect-Level

## Mechanism of Action Signaling Pathway

Quizartinib is a selective inhibitor of the FLT3 receptor tyrosine kinase.[5][6] Mutations in FLT3 can lead to its constitutive activation, which promotes uncontrolled cell proliferation in acute myeloid leukemia (AML).[7] Quizartinib binds to the inactive conformation of the FLT3 receptor, preventing its activation and inhibiting downstream signaling pathways such as PI3K/AKT and RAS/RAF/MEK/ERK, which are crucial for cell survival and growth.[7][8]



[Click to download full resolution via product page](#)

Caption: Quizartinib's inhibitory effect on the FLT3 signaling pathway.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. cdn.caymancell.com [cdn.caymancell.com]
- 3. abmole.com [abmole.com]
- 4. daiichisankyo.us [daiichisankyo.us]
- 5. Quizartinib - Wikipedia [en.wikipedia.org]
- 6. go.drugbank.com [go.drugbank.com]
- 7. What is the mechanism of Quizartinib Hydrochloride? [synapse.patsnap.com]
- 8. About VANFLYTA® (quizartinib) | MOA | HCP [vanflytahcp.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Quizartinib (C<sub>25</sub>H<sub>19</sub>Cl<sub>2</sub>N<sub>3</sub>O<sub>5</sub>)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12628054#personal-protective-equipment-for-handling-c25h19cl2n3o5]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)